

Cloperastine hydrochloride ATC classification

R05DB21

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Compound Focus: Cloperastine Hydrochloride

CAS No.: 3703-76-2

Cat. No.: S567253

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Core Drug Profile

The table below summarizes the fundamental technical identifiers and chemical data for **Cloperastine Hydrochloride**.

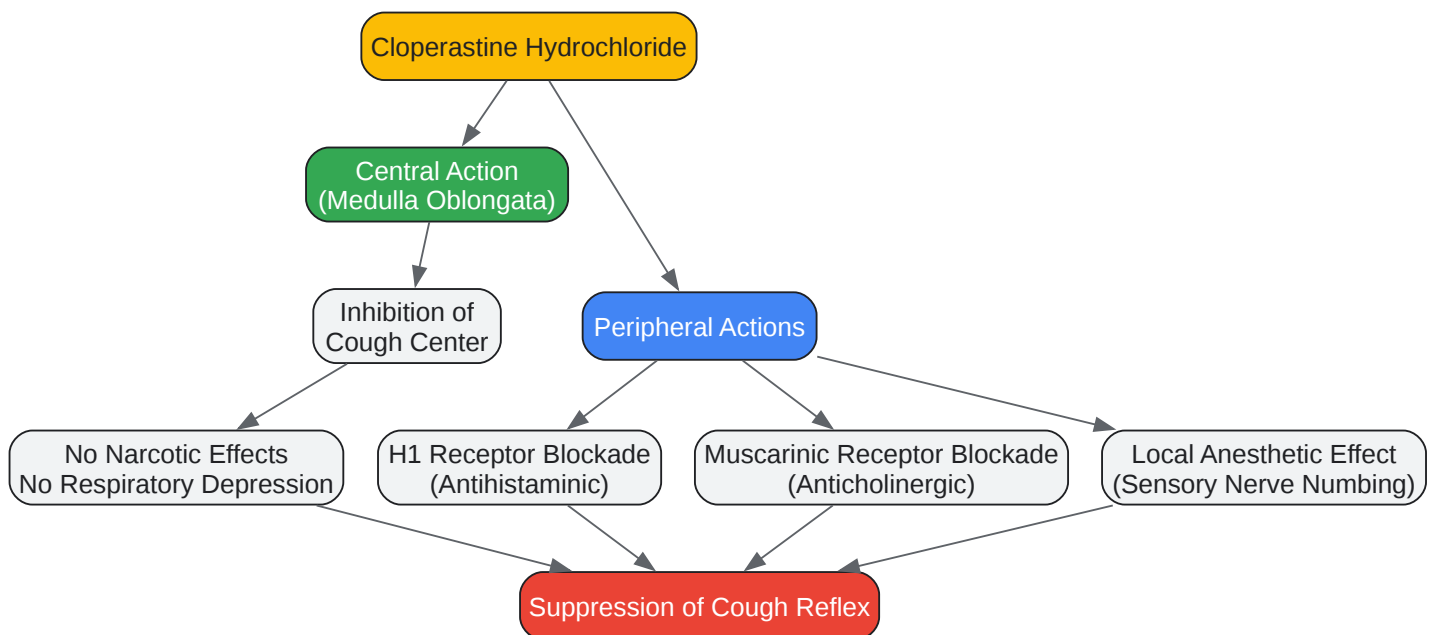
Attribute	Detail
Recommended INN	Cloperastine [1]
ATC Code	R05DB21 [1] [2] [3]
Therapeutic Category	Cough suppressant (Antitussive) [1] [4] [3]
Molecular Formula	$C_{20}H_{24}ClNO \cdot HCl$ [3]
CAS Registry Number	14984-68-0 [3]
Chemical Name	Piperidine, 1-[2-[(4-chlorophenyl)phenylmethoxy]ethyl]- hydrochloride [1]
Remarks	Diphenhydramine derivative [3]

Pharmacology & Mechanism of Action

Cloperastine Hydrochloride is a non-narcotic antitussive with a multi-targeted mechanism of action that differentiates it from opioid-derived alternatives [4]. Its effects are mediated through several pathways:

- **Central Cough Suppression:** The primary action is the suppression of the cough center located in the **medulla oblongata**, reducing the cough reflex without associated respiratory depression or narcotic effects [4] [5].
- **Peripheral Actions:** The drug also exhibits additional properties:
 - **Antihistaminic (H1 receptor blockade):** Helps mitigate coughs with an allergic component [5].
 - **Anticholinergic Action:** Reduces mucus production in the airways and helps relax bronchial muscles [5].
 - **Local Anesthetic Effect:** Acts directly on sensory nerves in the respiratory tract, providing a numbing effect that further suppresses the cough reflex [5].

The following diagram illustrates this multi-pathway mechanism:



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Cloperastine's multi-targeted antitussive mechanism without narcotic effects.

Pharmacokinetic & Clinical Data

For a researcher's perspective, the following table consolidates key pharmacological and clinical data from preclinical and clinical studies.

Parameter	Detail
Defined Daily Dose (DDD)	60 mg (oral, expressed as hydrochloride) [2]
Onset of Action (Oral)	20-30 minutes after administration [4]
Duration of Action	3-4 hours for a single dose [4]
Common Adult Dosage	10-20 mg three times daily [4]
Key Preclinical Findings	Acts on cough center without depressing respiratory center; no negative cardiocirculatory effects [4].
Efficacy & Tolerability	Shown to be effective in various cough types (e.g., persistent dry cough); generally well-tolerated with a favorable side effect profile compared to codeine [4].

Technical & Experimental Insights

This section provides information relevant to experimental protocols and product development based on available data.

- **Drug Formulations & Purity:** In pharmaceutical development, **Cloperastine Hydrochloride** is categorized by purity grades, primarily **98% and 99%**, which are critical for its use as a

pharmaceutical intermediate [6]. Common final dosage forms include **tablets and syrups**, with syrups being particularly suitable for pediatric and geriatric populations [7].

- **Key Experimental Considerations:** While the search results do not provide explicit, step-by-step laboratory protocols for synthesizing or testing Cloperastine, they highlight crucial aspects for designing experiments:
 - **Pharmacological Assays:** Preclinical studies demonstrate that the molecule's efficacy can be evaluated using models measuring cough reflex suppression. A key differentiator is verifying the **absence of narcotic effects and respiratory center depression**, often a comparative advantage over codeine [4].
 - **Analytical Testing:** Ensuring high purity (99%) is essential for pharmaceutical applications, implying the use of advanced analytical techniques for quality control [6].
 - **Clinical Trial Design:** Clinical evidence for efficacy and tolerability has been established in managing cough associated with conditions like bronchitis, focusing on both adult and vulnerable populations [4].

Key Takeaways for Researchers

- **Multi-Mechanistic Profile:** Cloperastine's combination of central and peripheral actions offers a non-opioid therapeutic option, which is a significant area of interest in drug development [4] [5].
- **Established Safety Profile:** Preclinical and clinical data indicate a profile devoid of narcotic effects and respiratory depression, which are common limitations of opioid-derived antitussives [4].
- **Development Considerations:** The market and technical data highlight a focus on high-purity intermediates and diverse formulations (tablets, syrups), pointing to opportunities in novel drug delivery systems and combination therapies [6] [8] [7].

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